

Methyl 7-bromo-1H-indazole-3-carboxylate spectroscopic data analysis (NMR, MS, IR)

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Compound of Interest

Compound Name: *Methyl 7-bromo-1H-indazole-3-carboxylate*

Cat. No.: *B1423914*

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Introduction: The Significance of Methyl 7-bromo-1H-indazole-3-carboxylate

Indazole derivatives are a cornerstone in modern drug discovery, exhibiting a wide range of biological activities.[1] **Methyl 7-bromo-1H-indazole-3-carboxylate** (CAS No. 885279-52-7) is a particularly valuable intermediate.[2] Its substituted indazole core allows for diverse chemical modifications, making it a key component in the synthesis of complex bioactive molecules. The presence of a bromine atom at the 7-position provides a strategic site for cross-coupling reactions, while the methyl carboxylate group at the 3-position can be readily modified, for instance, through amidation to produce carboxamides.[3]

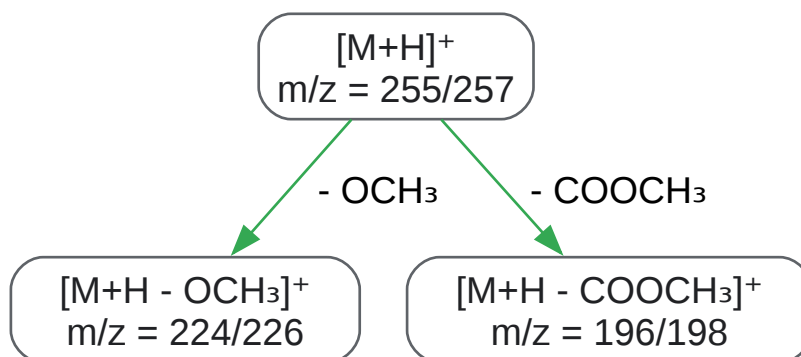
Given its role in multi-step syntheses, verifying the identity and purity of this compound is a critical quality control step. Spectroscopic analysis provides the definitive structural "fingerprint" required for this verification. This guide explains the expected spectroscopic outcomes and the logic behind their interpretation.

Compound Profile:

Property	Value
IUPAC Name	methyl 7-bromo-1H-indazole-3-carboxylate
CAS Number	885279-52-7
Molecular Formula	C ₉ H ₇ BrN ₂ O ₂
Molecular Weight	255.07 g/mol
Monoisotopic Mass	253.9691 g/mol
Appearance	White to off-white solid

Molecular Structure

The structure of **Methyl 7-bromo-1H-indazole-3-carboxylate** is foundational to understanding its spectral data.



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References

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